

Technical Guide: Physicochemical Properties of 2,6-Dimethyl-2-heptene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dimethyl-2-heptene

Cat. No.: B14727891

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the boiling point and density of **2,6-Dimethyl-2-heptene**, including detailed experimental protocols for their determination.

Core Physicochemical Data

The fundamental physical properties of **2,6-Dimethyl-2-heptene** are summarized below. These values are critical for a variety of applications, from reaction engineering to formulation development.

Property	Value	Units
Boiling Point	139	°C
Density	0.734	g/mL

Experimental Protocols

Accurate determination of the boiling point and density is essential for the characterization of **2,6-Dimethyl-2-heptene**. The following sections detail standardized methodologies for these measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the micro-boiling point method using a Thiele tube is a common and accurate procedure.

Apparatus:

- Thiele tube
- Thermometer (-10 to 200 °C range)
- Small test tube (e.g., 75x12 mm)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Clamps and stand
- Mineral oil or other suitable heating fluid

Procedure:

- A small volume (approximately 0.5 mL) of **2,6-Dimethyl-2-heptene** is placed in the small test tube.
- The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
- The test tube is securely attached to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- The Thiele tube is filled with a high-boiling, non-flammable liquid such as mineral oil, ensuring the side arm is also filled.
- The thermometer and attached test tube are immersed in the Thiele tube, with the heat-transfer fluid level above the sample.

- The side arm of the Thiele tube is gently heated, which induces convection currents to ensure uniform temperature distribution.[1][2]
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.[1][3]
- The heating is discontinued when a steady stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.[4]

Determination of Density

The density of a liquid is its mass per unit volume. A highly accurate method for determining the density of liquid hydrocarbons is through the use of a digital density meter, as outlined in ASTM D4052.[5][6]

Apparatus:

- Digital Density Meter with an oscillating U-tube.[7][8]
- Thermostatically controlled sample cell.
- Syringes for sample injection.
- Calibrating fluids (e.g., dry air and distilled water).

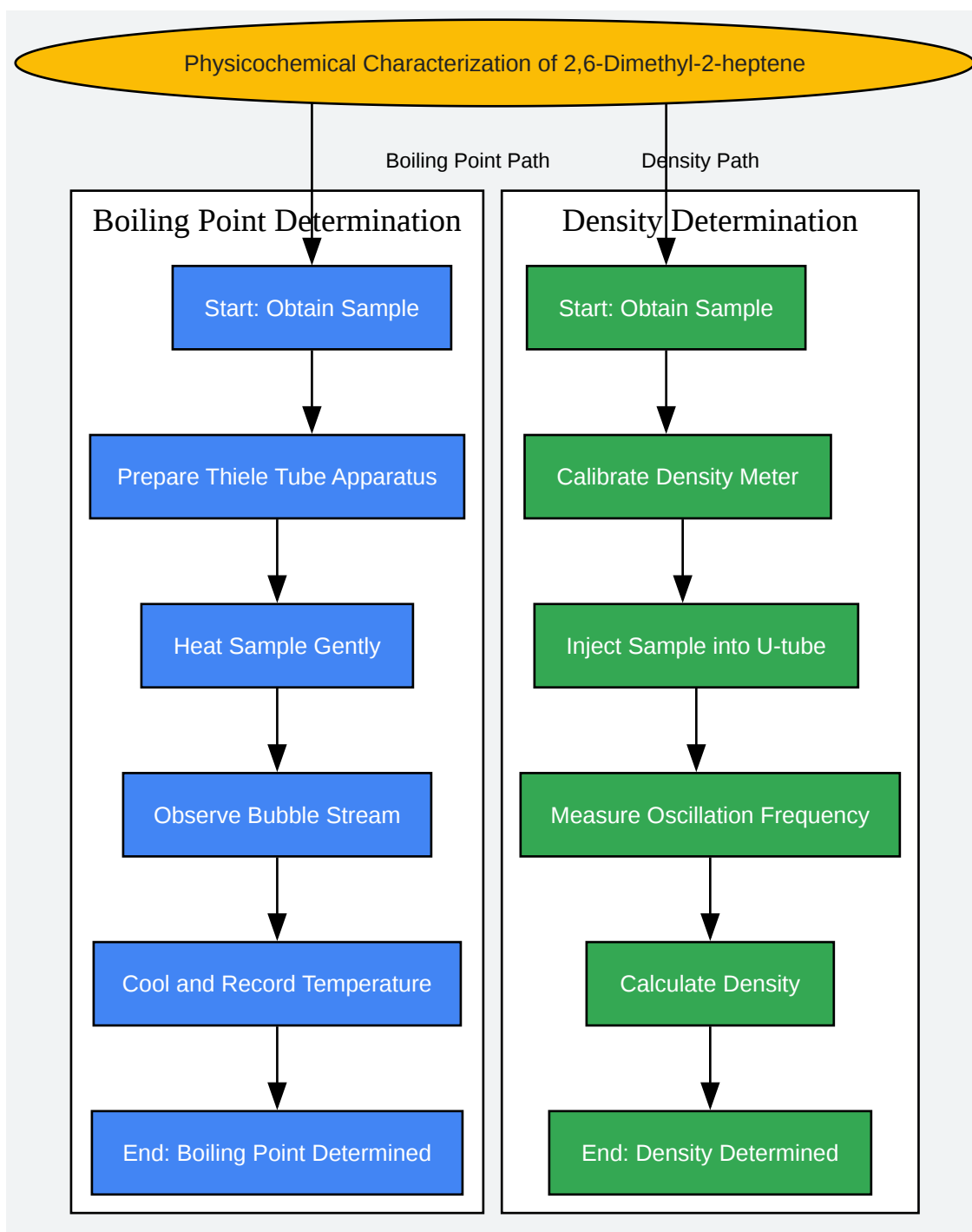
Procedure:

- The digital density meter is calibrated according to the manufacturer's instructions, typically using dry air and distilled water at a known temperature.
- The sample of **2,6-Dimethyl-2-heptene** is equilibrated to the desired measurement temperature.
- A small volume of the sample (typically around 0.7 mL) is carefully injected into the oscillating U-tube, ensuring no air bubbles are present.[9]

- The instrument measures the change in the oscillating frequency of the U-tube caused by the mass of the sample.[\[7\]](#)
- This frequency change is used in conjunction with the calibration data to calculate the density of the sample.[\[9\]](#)
- The density is typically reported in g/mL or kg/m³ at a specified temperature.[\[5\]](#)[\[6\]](#)

Experimental Workflow Visualization

The logical flow for the experimental determination of the boiling point and density of **2,6-Dimethyl-2-heptene** is depicted in the following diagram.



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Experimental workflow for determining the boiling point and density.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2,6-Dimethyl-2-heptene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14727891#boiling-point-and-density-of-2-6-dimethyl-2-heptene]

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